

Z-LEHD-FMK repeated freeze-thaw cycles

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Compound Focus: Z-LEHD-fmk

Cat. No.: S547841

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Frequently Asked Questions (FAQs)

- **Can Z-LEHD-FMK tolerate repeated freeze-thaw cycles?** No, it is not recommended. To preserve the inhibitor's potency, you should **prepare single-use aliquots** and **avoid repeated freeze-thaw cycles** [1].
- **What is the best way to store Z-LEHD-FMK?** For long-term storage, the powder should be kept at **-20°C** in a sealed container, protected from moisture [2] [3]. Freshly prepared stock solutions in DMSO (typically 10-20 mM) are stable for several months when stored as aliquots at **-20°C** [1].
- **I see precipitation in my solution. What should I do?** **Z-LEHD-FMK** is insoluble in water [1]. If precipitation occurs in your DMSO stock or a working dilution, you can try to resolve it by **briefly warming the tube to 37°C and vortexing** before use [1].
- **I'm concerned about off-target effects. How can I mitigate them?** Using the **lowest effective concentration** (typically 20 μM for cells) is key [1]. High concentrations ($>50 \mu\text{M}$) can lead to non-specific inhibition. Always include **DMSO-only vehicle controls** in your experiments, and consider using a pan-caspase inhibitor like Z-VAD-FMK as a reference for selectivity [1].

Experimental Protocols & Data

Here are the standard protocols for using **Z-LEHD-FMK** in cell and animal models, compiled from research data.

Application	Recommended Concentration/Dose	Preparation Method	Incubation/Administration
In Vitro (Cell Models) [1] [4] [5]	20 µM	Dissolve in DMSO to make a 10-20 mM stock solution. Further dilute in cell culture medium.	Pre-treat cells for 30 minutes to 2 hours before applying the apoptotic stimulus.
In Vivo (Rodent Models) [1] [5]	0.5 - 1.0 mg/kg or 0.8 µmol/kg	Dissolve dry compound in DMSO first, then dilute in phosphate-buffered saline (PBS) immediately before injection.	Administer intravenously (i.v.) or intrathecally.

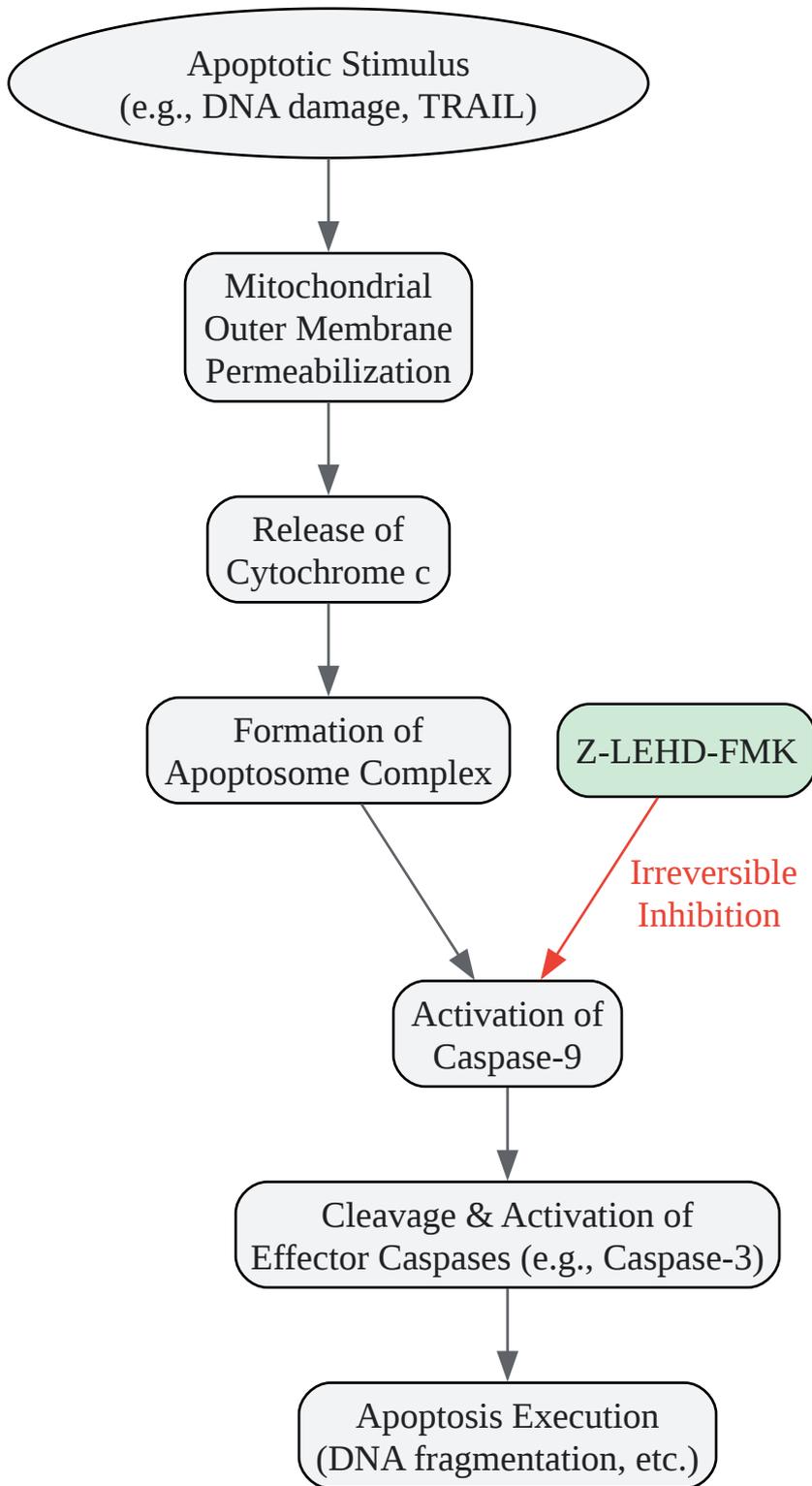
The table below summarizes key quantitative data on the solubility and stability of **Z-LEHD-FMK** for your experimental planning.

Parameter	Details & Values
Molecular Weight [2] [5]	690.72 g/mol
CAS Number [2] [5]	210345-04-3

| **Solubility** | **DMSO**: >100 mg/mL (≥144.78 mM) [2] [5]. **Ethanol**: ≥98.2 mg/mL [5]. **Water**: Insoluble [1] [5]. || **Stock Solution Stability** | >10 mM in DMSO. Aliquot and store at -20°C; stable for several months. Avoid repeated freeze-thaw cycles [1] [5]. |

Mechanism of Action

The following diagram illustrates the intrinsic apoptosis pathway and how **Z-LEHD-FMK** acts as a selective inhibitor.



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Troubleshooting Guide

Problem	Potential Cause	Solution & Recommendations
Loss of Inhibitory Activity	Stock solution degraded due to improper storage or repeated freeze-thaw cycles [1].	Prepare fresh single-use aliquots. Avoid storing working dilutions for extended periods.
Poor Solubility / Precipitation	Compound is insoluble in aqueous buffers [1].	Always prepare a stock in DMSO first. For <i>in vivo</i> work, dilute DMSO stock in PBS immediately before use and ensure it is fully dissolved [1] [5].
Inconsistent Caspase Assay Results	High DMSO concentration interfering with assay; incomplete inhibition [1].	Validate with a DMSO-only control. Ensure sufficient pre-incubation time (optimize between 15-60 min for your cell type) [1].
Suspected Off-Target Effects	Concentration is too high [1].	Titrate the inhibitor and use the lowest effective dose (start with 20 μ M). Include a pan-caspase inhibitor control to demonstrate selectivity [1].

Key Technical Notes

- **Solvent Caution:** Hygroscopic DMSO can absorb water and affect solubility over time. Use newly opened DMSO for preparing stock solutions [2].
- **Dilution Calculator:** Manufacturer websites often provide online calculators to help determine the precise volumes needed to achieve your desired working concentration [3].
- **Pathway Confirmation:** To confirm the specific involvement of the caspase-9 pathway in your model, measure the activity of downstream executioner caspases (like caspase-3) after **Z-LEHD-FMK** treatment. Effective inhibition should lead to a significant reduction in their activity [1] [6].

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References

1. Z-LEHD-FMK: Selective Caspase-9 Inhibitor for Apoptosis R ... [z-fa-fmk.com]
2. medchemexpress.com/ z - lehd - fmk .html [medchemexpress.com]
3. - Z - LEHD | CAS:210345-04-3 | Irreversible... | Manufacturer BioCrick FMK [biocrick.com]
4. Effects of the caspase-3/caspase-9 inhibitors (Z-DEVD ... [bio-protocol.org]
5. Z-LEHD-FMK Evaluation Sample - Irreversible Caspase-9 ... [apexbt.com]
6. High LET radiation enhances apoptosis in mutated p53 ... [pmc.ncbi.nlm.nih.gov]

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